

5-Bromo-6-fluoroindoline: A Technical Profile for Advanced Research

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Compound of Interest

Compound Name: 5-Bromo-6-fluoroindoline

Cat. No.: B2765341

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-6-fluoroindoline is a halogenated indoline derivative that serves as a key building block in synthetic organic chemistry and medicinal chemistry. Its strategic placement of bromine and fluorine atoms on the indoline scaffold offers medicinal chemists a versatile platform for introducing further molecular complexity and fine-tuning the physicochemical and pharmacological properties of target molecules. This technical guide provides a comprehensive overview of the available data on **5-Bromo-6-fluoroindoline**, focusing on its chemical properties, potential applications in drug discovery, and essential safety considerations.

Physicochemical Properties

The fundamental properties of **5-Bromo-6-fluoroindoline** are summarized in the table below. These identifiers are crucial for sourcing, registration, and experimental documentation.

Property	Value	Source(s)
CAS Number	1368323-85-6	[1]
Molecular Formula	C ₈ H ₇ BrFN	[1]
Molecular Weight	216.05 g/mol	[1]
Appearance	(Expected to be a solid)	N/A
Storage Conditions	2-8°C, under inert atmosphere, protected from light	[1]

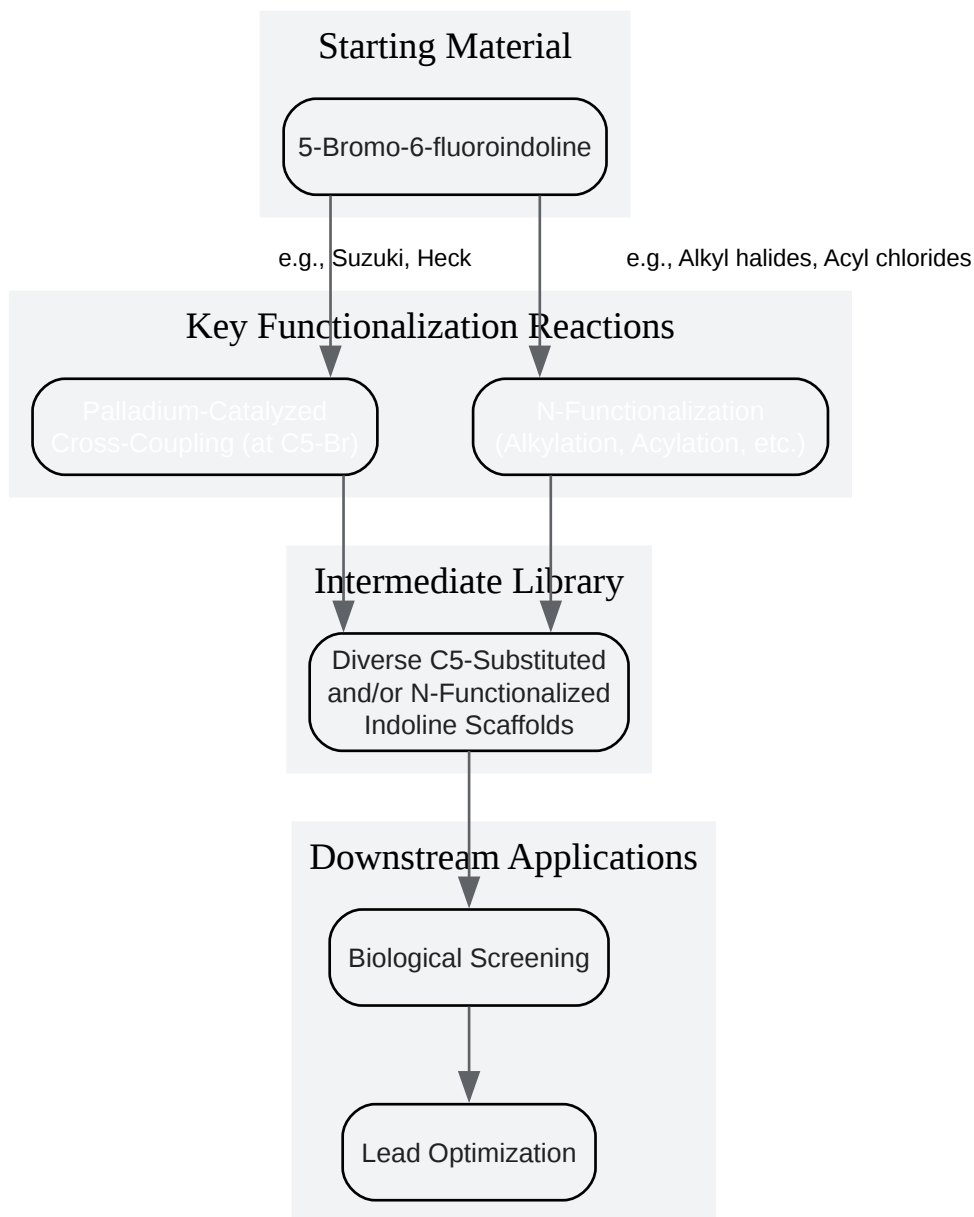
Synthesis and Reactivity

While a specific, peer-reviewed synthesis protocol for **5-Bromo-6-fluoroindoline** is not readily available in the public domain, its structure suggests logical synthetic pathways. The synthesis would likely involve either the direct halogenation of a pre-formed fluoroindoline core or a multi-step approach starting from a substituted benzene derivative, followed by the construction of the heterocyclic ring.

The chemical reactivity of **5-Bromo-6-fluoroindoline** is largely dictated by its functional groups:

- Aromatic Bromine:** The bromine atom at the 5-position is a versatile handle for a variety of cross-coupling reactions, such as Suzuki, Stille, Heck, and Sonogashira couplings. This allows for the introduction of a wide range of substituents, including alkyl, aryl, and alkynyl groups, enabling the exploration of structure-activity relationships (SAR).
- Indoline Nitrogen:** The secondary amine of the indoline ring can be functionalized through N-alkylation, N-acylation, or N-arylation reactions. This position is often modified to modulate a compound's pharmacokinetic properties or to introduce moieties that can interact with specific biological targets.
- Aromatic Ring:** The electron-rich aromatic ring can undergo electrophilic aromatic substitution, although the positions of substitution will be directed by the existing bromine, fluorine, and amino groups.

The logical flow for utilizing this building block in a drug discovery program is outlined in the diagram below.



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Caption: Synthetic utility of **5-Bromo-6-fluoroindoline** in a drug discovery workflow.

Applications in Drug Discovery and Medicinal Chemistry

5-Bromo-6-fluoroindoline is primarily utilized as an intermediate in the synthesis of more complex molecules for biological evaluation.^[2] The indoline scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous natural products and approved drugs. The incorporation of bromine and fluorine offers several advantages:

- **Fluorine:** The presence of a fluorine atom can significantly impact a molecule's metabolic stability, membrane permeability, and binding affinity to target proteins by altering its electronic properties and ability to form hydrogen bonds.
- **Bromine:** As mentioned, the bromine atom serves as a crucial attachment point for further chemical modifications, making it invaluable for generating libraries of analogues for SAR studies.

While specific drug candidates derived from **5-Bromo-6-fluoroindoline** are not publicly disclosed, this building block is relevant to research areas targeting:

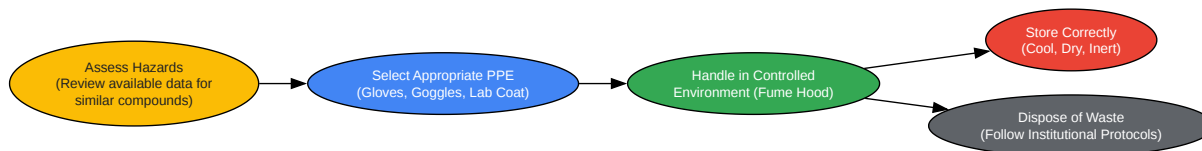
- **Oncology:** Many kinase inhibitors and other anti-cancer agents feature indole or indoline cores.
- **Neurological Disorders:** The structural similarity of the indoline nucleus to neurotransmitters like serotonin has made it a popular scaffold for developing agents that target receptors and enzymes in the central nervous system.^[2]

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **5-Bromo-6-fluoroindoline** is not publicly available. However, based on the known hazards of similar halogenated aromatic amines, the following precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

The general workflow for safe handling of this and similar chemical reagents is depicted below.



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Caption: Recommended safety workflow for handling **5-Bromo-6-fluoroindoline**.

Conclusion

5-Bromo-6-fluoroindoline is a valuable chemical building block for researchers engaged in the synthesis of novel organic compounds, particularly in the field of drug discovery. Its dual halogenation provides a strategic advantage for creating diverse molecular libraries. While detailed public data on its synthesis and specific applications are limited, its structural motifs and the general utility of the indoline class suggest its potential in the development of new therapeutics. Researchers should handle this compound with the appropriate safety precautions as guided by the known properties of related chemical entities.

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References

- 1. 1368323-85-6|5-Bromo-6-fluoroindoline|BLD Pharm [bldpharm.com]
- 2. 5-Bromo-6-fluoroindoline [myskinrecipes.com]
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